

# Technical Guide: Structure Elucidation of 4,6-Diethoxy-5-pyrimidinamine[2]

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## Compound of Interest

Compound Name: 4,6-Diethoxy-5-pyrimidinamine

Cat. No.: B13266351

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## Executive Summary & Compound Profile

**4,6-Diethoxy-5-pyrimidinamine** is a critical pyrimidine intermediate, often utilized in the synthesis of antifolate pharmaceuticals and P2X3 receptor antagonists.[2] Its structural integrity is defined by a pyrimidine core substituted with two ethoxy groups at the 4 and 6 positions and a primary amine at the 5 position.

- IUPAC Name: 4,6-Diethoxypyrimidin-5-amine[2][3]
- Molecular Formula:  $C_8H_{13}N_3O_2$
- Molecular Weight: 183.21 g/mol [4]
- Symmetry:

(effective symmetry in solution regarding the pyrimidine ring axis)

## Synthesis Context for Impurity Profiling

Understanding the synthesis aids in anticipating impurities.[2] This compound is typically synthesized via Nucleophilic Aromatic Substitution ( $S_NAr$ ) of 4,6-dichloro-5-pyrimidinamine with

sodium ethoxide.

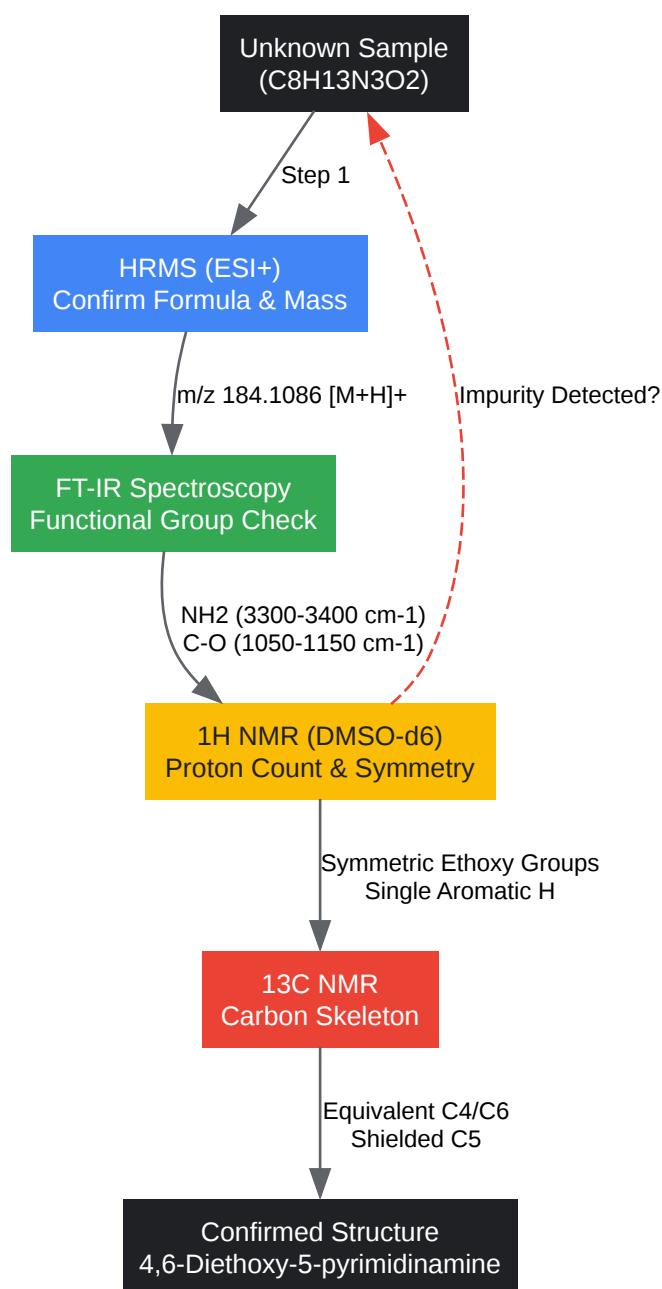
- Potential Impurities: Monosubstituted (4-chloro-6-ethoxy-5-pyrimidinamine), hydrolysis byproducts (4,6-dihydroxy-5-pyrimidinamine), or residual solvents (ethanol).

## Analytical Strategy: The Elucidation Workflow

To unambiguously confirm the structure, we employ a "Self-Validating" workflow. Each technique must answer a specific structural question that the previous one could not.

## Graphviz Workflow Diagram

The following logic flow illustrates the decision matrix for confirming the structure.



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Caption: Figure 1. Step-wise structural elucidation workflow ensuring orthogonal validation of mass, functional groups, and connectivity.

## Mass Spectrometry (HRMS)

Objective: Confirm the molecular formula and degree of unsaturation.

- Method: ESI-TOF or Q-TOF in Positive Mode.[2]

- Theoretical  $[M+H]^+$ : 184.1086 m/z.
- Analysis:
  - The observation of the parent ion at 184.1 m/z confirms the  $C_8H_{13}N_3O_2$  formula.
  - Fragmentation Pattern: Expect loss of ethylene (-28 Da) from the ethoxy groups via McLafferty rearrangement, generating peaks at m/z 156 (mono-deprotected) and m/z 128 (di-deprotected/hydroxy species).

## Nuclear Magnetic Resonance (NMR) Spectroscopy

This is the definitive tool for connectivity.<sup>[2]</sup> The molecule's symmetry is its most distinct spectroscopic feature.

### $^1H$ NMR Analysis (Proton Connectivity)

Solvent: DMSO- $d_6$  is preferred to visualize the exchangeable amine protons (which may disappear in  $CD_3OD$  or  $D_2O$  exchange).<sup>[2]</sup>

| Signal | Shift ( $\delta$ ppm) | Multiplicity       | Integration | Assignment                        | Structural Insight                                                           |
|--------|-----------------------|--------------------|-------------|-----------------------------------|------------------------------------------------------------------------------|
| A      | 1.35                  | Triplet (J=7.0 Hz) | 6H          | -OCH <sub>2</sub> CH <sub>3</sub> | Two equivalent methyl groups confirm symmetry.[2]                            |
| B      | 4.38                  | Quartet (J=7.0 Hz) | 4H          | -OCH <sub>2</sub> CH <sub>3</sub> | Two equivalent methylene groups attached to Oxygen.                          |
| C      | 4.80 - 5.20           | Broad Singlet      | 2H          | -NH <sub>2</sub>                  | Primary amine at C-5. [2]<br>Disappears upon D <sub>2</sub> O shake.         |
| D      | 7.95 - 8.05           | Singlet            | 1H          | H-2                               | The sole aromatic proton.[2]<br>Highly deshielded by two flanking Nitrogens. |

## Expert Insight:

- Symmetry Check: If you see two sets of ethoxy signals (e.g., two triplets, two quartets), the symmetry is broken. This indicates the sample is likely the monosubstituted impurity (4-chloro-6-ethoxy-5-pyrimidinamine).

- H-2 Shift: The proton at position 2 is characteristic of pyrimidines.<sup>[2]</sup> Its singlet nature confirms no adjacent protons (positions 1 and 3 are Nitrogen).

## <sup>13</sup>C NMR Analysis (Carbon Skeleton)

Solvent: DMSO-d<sub>6</sub>.<sup>[1]</sup><sup>[2]</sup><sup>[5]</sup>

| Signal | Shift ( $\delta$ ppm) | Type            | Assignment       | Structural Insight                                                                                                                                    |
|--------|-----------------------|-----------------|------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------|
| 1      | 14.5                  | CH <sub>3</sub> | Ethoxy Methyl    | Typical aliphatic region.                                                                                                                             |
| 2      | 62.1                  | CH <sub>2</sub> | Ethoxy Methylene | Deshielded by Oxygen.                                                                                                                                 |
| 3      | 115.4                 | Cq              | C-5              | Shielded relative to other aromatic carbons due to the electron-donating -NH <sub>2</sub> group (Ortho/Para directing effect).<br><a href="#">[2]</a> |
| 4      | 146.8                 | CH              | C-2              | Deshielded by two adjacent Nitrogens (N=C-N). <a href="#">[2]</a>                                                                                     |
| 5      | 161.2                 | Cq              | C-4, C-6         | Highly deshielded due to direct attachment to Oxygen and Nitrogen (O-C=N). <a href="#">[2]</a><br>Equivalence confirms symmetry.                      |

## Logic Check:

- Carbon Count: You should observe only 5 distinct carbon signals for an 8-carbon molecule due to the symmetry of the ethoxy groups and the C-4/C-6 positions.

## Vibrational Spectroscopy (FT-IR)

Objective: Confirm functional groups, specifically the primary amine and ether linkages.[\[2\]](#)

- Primary Amine (-NH<sub>2</sub>): Look for a characteristic doublet in the high-frequency region (3300–3500 cm<sup>-1</sup>) representing symmetric and asymmetric stretching.[\[2\]](#)
  - $\nu_{as}$ : ~3450 cm<sup>-1</sup>
  - $\nu_s$ : ~3350 cm<sup>-1</sup>
  - Note: A single broad band might indicate hydrogen bonding or salt formation.
- Ether (C-O-C): Strong stretching vibration in the fingerprint region, typically 1050–1250 cm<sup>-1</sup>.[\[2\]](#)
- Pyrimidine Ring: Skeletal vibrations ("breathing" modes) around 1500–1600 cm<sup>-1</sup>.[\[2\]](#)

## Experimental Protocol: Purity & Identity Verification

To replicate this elucidation in your lab, follow this standardized protocol.

### Reagents

- Analyte: **4,6-Diethoxy-5-pyrimidinamine** (>10 mg).[\[1\]](#)[\[2\]](#)
- Solvent: DMSO-d<sub>6</sub> (99.9% D) with 0.03% TMS (Tetramethylsilane).[\[2\]](#)

### Step-by-Step Methodology

- Sample Preparation: Dissolve 10-15 mg of the solid analyte in 0.6 mL of DMSO-d<sub>6</sub>. Ensure complete dissolution; sonicate if necessary.
- Acquisition (<sup>1</sup>H NMR):
  - Set temperature to 298 K.
  - Run 16 scans with a relaxation delay (d1) of at least 1.0 second to ensure integration accuracy of the aromatic proton.

- Crucial Step: Perform a "D<sub>2</sub>O Shake."<sup>[2]</sup> Add 1-2 drops of D<sub>2</sub>O to the tube, shake, and re-acquire. The broad singlet at ~5.0 ppm (NH<sub>2</sub>) must disappear.
- Acquisition (<sup>13</sup>C NMR):
  - Run 512-1024 scans.
  - Verify the presence of exactly 5 peaks.<sup>[6]</sup>
- Data Processing:
  - Reference the spectrum to the DMSO residual peak (2.50 ppm for <sup>1</sup>H, 39.5 ppm for <sup>13</sup>C).
  - Integrate the ethoxy methyl triplet (set to 6H). Check if the aromatic singlet integrates to exactly 1H.

## References

- MDPI. (2025). Synthesis and Characterization of Pyrimidine Derivatives: 2-(Heptylthio)pyrimidine-4,6-diamine. Retrieved from [\[Link\]](#)

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## Sources

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